

Tebutam: Application Notes and Protocols for Weed Science Research

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Compound of Interest

Compound Name: *Tebutam*

Cat. No.: *B166759*

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Introduction

Tebutam is a selective, pre-emergence herbicide belonging to the amide chemical class.^{[1][2]} It is utilized for the control of a range of annual grasses and broadleaf weeds in various agricultural crops. Its primary mechanism of action is the inhibition of microtubule assembly in plant cells, which disrupts cell division and ultimately leads to weed mortality.^[1] This document provides detailed application notes and protocols for the use of **Tebutam** in weed science research, based on available scientific information.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Tebutam** is provided in the table below.

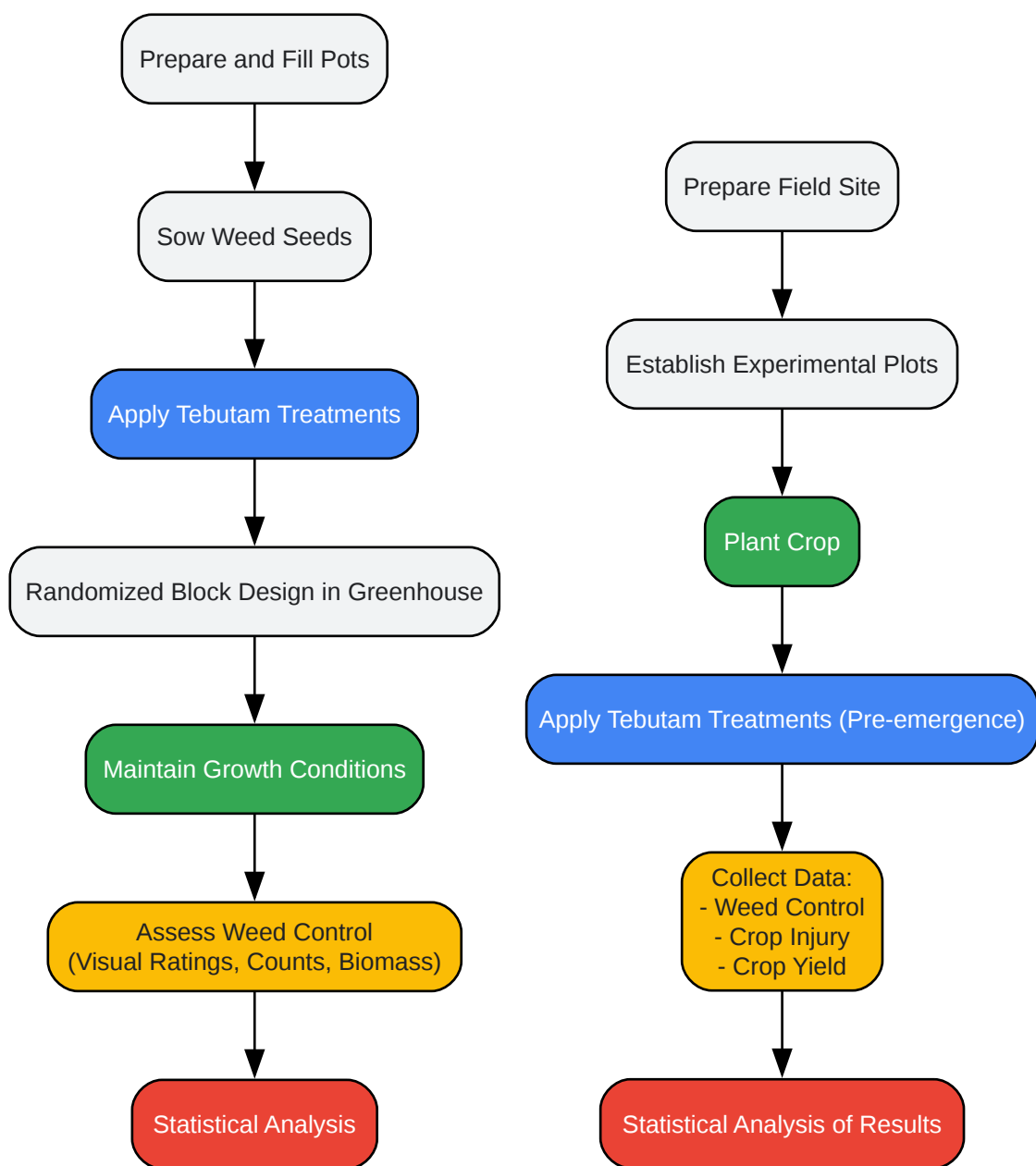
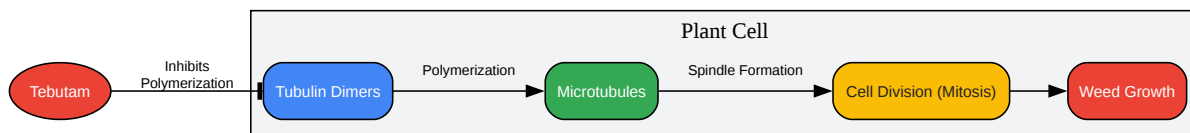
Property	Value
IUPAC Name	N-benzyl-N-isopropyl-2,2-dimethylpropanamide
Chemical Formula	C15H23NO
Molecular Weight	233.35 g/mol
CAS Number	35256-85-0
Appearance	Information not available
Water Solubility	Information not available
Mode of Action	Inhibition of microtubule assembly

(Data sourced from PubChem CID 92299 and other sources)[\[2\]](#)

Mechanism of Action: Microtubule Assembly Inhibition

Tebutam's herbicidal activity stems from its ability to interfere with the formation of microtubules in plant cells.[\[1\]](#) Microtubules are essential components of the cytoskeleton, playing a critical role in cell division (mitosis), cell wall formation, and overall cell structure.

By inhibiting the polymerization of tubulin proteins into functional microtubules, **Tebutam** effectively halts cell division, particularly in the meristematic tissues of germinating seeds and young seedlings. This disruption of mitosis prevents the growth and development of susceptible weeds, leading to their death shortly after germination and before they can emerge from the soil.



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References

- 1. Tebutam (Ref: GPC-5544) [sitem.herts.ac.uk]
- 2. Tebutam | C₁₅H₂₃NO | CID 92299 - PubChem [pubchem.ncbi.nlm.nih.gov]
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